

Section 1: Compound Identification and Properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Bromo-1H-indazol-6-ol**

Cat. No.: **B578608**

[Get Quote](#)

Precise identification is the foundation of chemical safety. **5-Bromo-1H-indazol-6-ol** is a heterocyclic building block utilized in medicinal chemistry and drug discovery. Its specific properties are detailed below.

Identifier	Value	Source
IUPAC Name	5-Bromo-1H-indazol-6-ol	N/A
CAS Number	1227270-50-9	[1]
Molecular Formula	C ₇ H ₅ BrN ₂ O	[1]
Molecular Weight	213.03 g/mol	[1]
Canonical SMILES	C1=C(C2=C(C=C1O)NN=C2)Br	N/A
Appearance	Typically a powder or solid	

Section 2: Hazard Identification and GHS Classification

While a specific Safety Data Sheet (SDS) for **5-Bromo-1H-indazol-6-ol** is not widely available, data from the parent compound, 5-Bromo-1H-indazole, and other substituted indazoles provide a strong basis for hazard assessment. The following classifications should be assumed until specific toxicological data for the 6-ol derivative becomes available.

GHS Pictograms:

Signal Word:Danger

Hazard Class	GHS Code	Hazard Statement	Source
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed.	[2] [3] [4]
Serious Eye Damage (Category 1)	H318	Causes serious eye damage.	[2]
Skin Irritation (Category 2)	H315	Causes skin irritation.	[5] [6]
Specific Target Organ Toxicity, Single Exposure (Category 3)	H335	May cause respiratory irritation.	[4] [6] [7] [8]

Precautionary Statements (Selected):

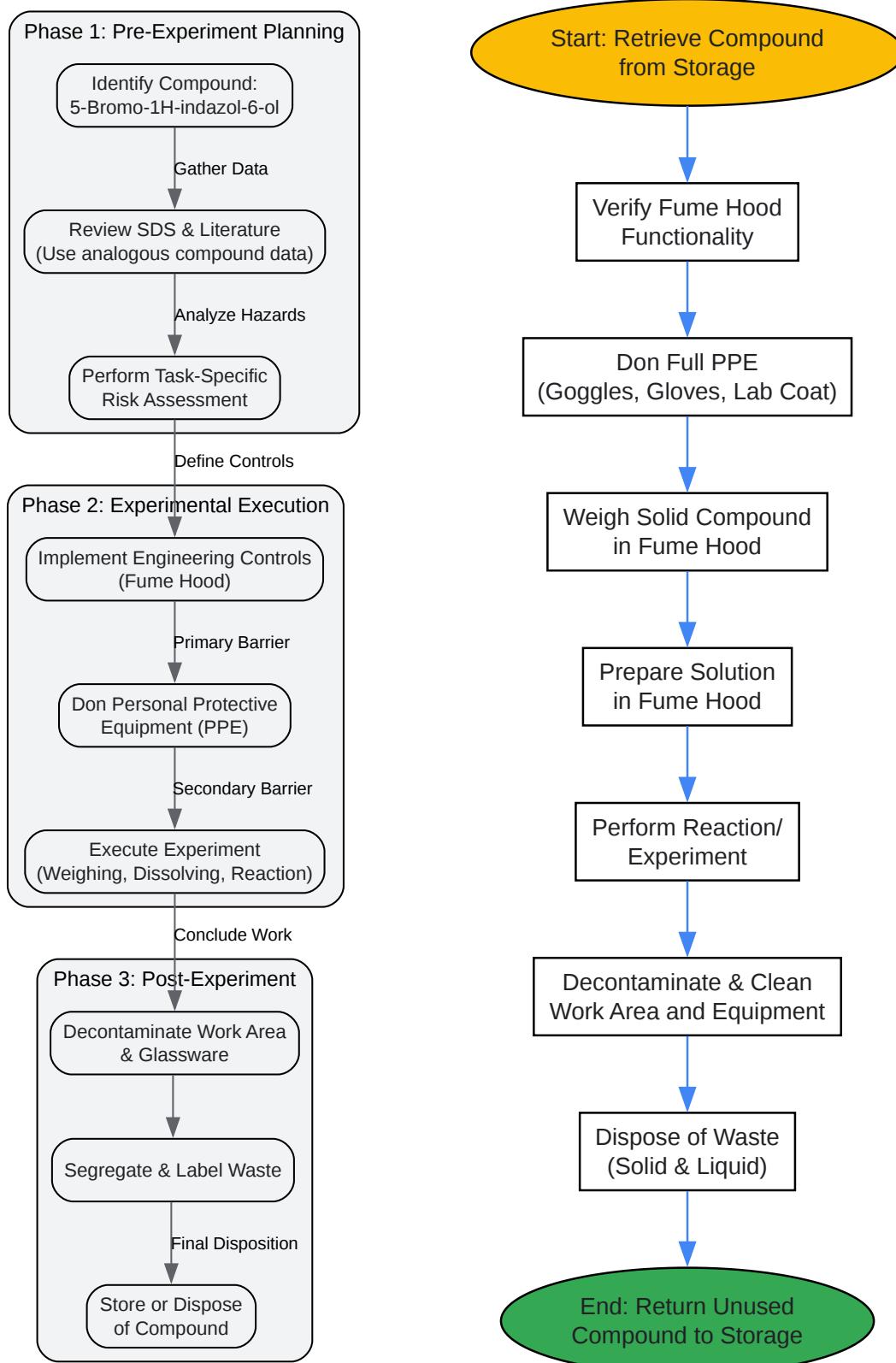
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[9\]](#)
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.[\[3\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[6\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[3\]](#)

Section 3: Causality of Hazards—A Mechanistic Perspective

The hazards associated with **5-Bromo-1H-indazol-6-ol** are rooted in its chemical structure. As a substituted indazole, it can interact with biological systems. The "harmful if swallowed" classification suggests potential interference with metabolic pathways upon ingestion. Skin and eye irritation likely stem from the compound's ability to disrupt cell membranes or proteins upon direct contact. The potential for serious eye damage necessitates stringent eye protection, as the cornea is particularly sensitive to chemical insults.

Section 4: Risk Mitigation and Control Workflow

A proactive approach to safety involves a systematic workflow for risk assessment and control before any experimental work begins. This workflow ensures that hazards are identified, risks are evaluated, and appropriate controls are implemented.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Bromo-1H-indazol-6-ol - CAS:1227270-50-9 - Sunway Pharm Ltd [3wpharm.com]
- 2. 5-bromo-1H-indazole | C7H5BrN2 | CID 761929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. fluorochem.co.uk [fluorochem.co.uk]
- 5. 5-Bromo-1H-indazole, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. 5-Bromo-6-nitro-1H-indazole | C7H4BrN3O2 | CID 27274687 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Section 1: Compound Identification and Properties]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b578608#safety-and-handling-of-5-bromo-1h-indazol-6-ol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com